

liquid chromatography methods for separating 7-(2-Hydroxypropyl)guanine

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Compound of Interest

Compound Name: 7-(2-Hydroxypropyl)guanine

CAS No.: 56247-84-8

Cat. No.: B123812

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Abstract

This application note details a validated protocol for the separation and quantification of **N7-(2-Hydroxypropyl)guanine** (7-HPG), a specific DNA adduct biomarker for propylene oxide (PO) exposure. Unlike stable DNA adducts, N7-guanine adducts possess a chemically labile glycosidic bond. This method exploits that instability through neutral thermal hydrolysis, selectively releasing the modified base without enzymatic digestion. We utilize Isotope-Dilution Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) to achieve femtomole-level sensitivity, essential for monitoring low-level environmental or occupational exposures.

Introduction & Mechanistic Basis

Propylene Oxide (PO) is a direct-acting alkylating agent. Upon entering the cell, it acts as a hard electrophile, preferentially attacking the most nucleophilic site on DNA: the N7 position of guanine.

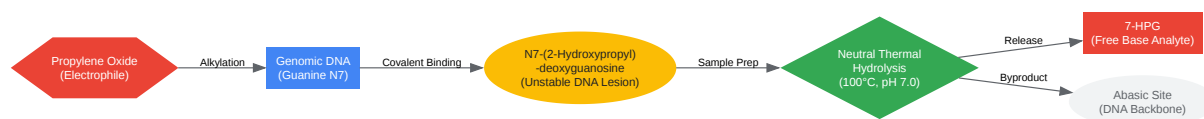
The formation of 7-HPG destabilizes the N-glycosidic bond between the guanine base and the deoxyribose backbone. This leads to spontaneous depurination, creating an abasic site (AP

site).[1] Our analytical strategy accelerates this process under controlled conditions to release 7-HPG as a free base, which is then purified and quantified.

Why this method?

- **Specificity:** Thermal hydrolysis selectively releases N7-alkylguanines, leaving the bulk DNA polymer intact (which can be removed by precipitation/filtration).
- **Sensitivity:** LC-MS/MS in Selected Reaction Monitoring (SRM) mode provides high signal-to-noise ratios.
- **Accuracy:** The use of a stable isotope-labeled internal standard (-7-HPG) corrects for analyte loss during extraction and matrix effects during ionization.

Mechanism of Adduct Formation & Release



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Figure 1: Pathway of 7-HPG formation and the analytical strategy of thermal hydrolysis.

Materials & Experimental Protocol

Reagents

- Analyte Standard: **7-(2-Hydroxypropyl)guanine** (7-HPG).[2][3]
- Internal Standard (IS):
-7-(2-Hydroxypropyl)guanine (or deuterium-labeled equivalent).
- Solvents: LC-MS grade Methanol (MeOH), Acetonitrile (ACN), Water.

- Additives: Ammonium Acetate (1M stock), Formic Acid.
- SPE Cartridges: Oasis HLB (30 mg) or equivalent polymeric reversed-phase sorbent.

Sample Preparation Workflow

Step 1: DNA Isolation Isolate DNA from tissues or blood using a standard high-salt method or phenol-chloroform extraction. Note: Avoid commercial kits that use silica columns with low pH wash steps, as this may prematurely hydrolyze the adduct.

Step 2: Internal Standard Addition To 100 µg of isolated DNA (dissolved in 100 µL water), add 50 fmol of Internal Standard (

-7-HPG).

- Rationale: Adding IS before hydrolysis corrects for recovery losses during the heating and SPE steps.

Step 3: Neutral Thermal Hydrolysis

- Add 10 mM Sodium Cacodylate buffer (pH 7.0) to the DNA solution.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)
- Incubate at 95°C for 30 minutes.
- Cool rapidly on ice.
- Mechanism:[\[10\]](#) This heat step breaks the labile glycosidic bond of the N7-adduct, releasing 7-HPG free base while leaving unmodified nucleosides attached to the backbone.

Step 4: DNA Precipitation & Removal

- Add cold Ethanol (2 volumes) to precipitate the DNA backbone.
- Centrifuge at 15,000 x g for 15 min at 4°C.
- Collect the supernatant (contains released 7-HPG). Evaporate to dryness and reconstitute in 1 mL water.

Step 5: Solid Phase Extraction (SPE)

- Condition: 1 mL MeOH, then 1 mL Water.
- Load: Reconstituted sample.
- Wash: 1 mL 5% MeOH in Water (removes salts and polar interferences).
- Elute: 1 mL 30% MeOH in Water.
- Final Prep: Evaporate eluate to dryness; reconstitute in 50 µL Mobile Phase A.

LC-MS/MS Method Parameters

Liquid Chromatography Conditions

- System: UHPLC (e.g., Agilent 1290, Waters Acquity).
- Column: Phenomenex Luna C18(2) or Waters Atlantis dC18 (150 mm x 2.0 mm, 3 µm).
 - Selection Logic: A C18 column with good aqueous stability is required because 7-HPG is polar and elutes early. High aqueous content is needed for retention.
- Column Temp: 30°C.
- Flow Rate: 0.2 mL/min.
- Injection Volume: 10 µL.

Mobile Phase:

- A: 10 mM Ammonium Acetate + 0.1% Acetic Acid in Water.
- B: 100% Methanol.

Gradient Profile:

Time (min)	% B	Event
0.0	2	Hold for retention
2.0	2	Start elution
10.0	30	Linear gradient
10.1	95	Wash column
13.0	95	Hold wash
13.1	2	Re-equilibrate

| 18.0 | 2 | End Run |

Mass Spectrometry Conditions

- Source: Electrospray Ionization (ESI), Positive Mode.
- Detection: Selected Reaction Monitoring (SRM).
- Capillary Voltage: 3.5 kV.
- Source Temp: 350°C.

SRM Transitions:

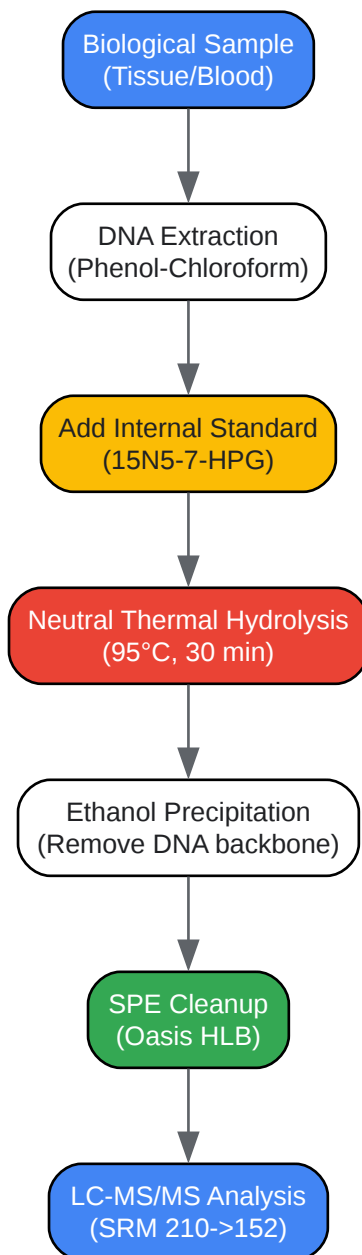
Analyte	Precursor Ion ()	Product Ion ()	Collision Energy (eV)	Dwell Time (ms)
7-HPG	210.1	152.1	20	100
-7-HPG (IS)	215.1	157.1	20	100

- Note on Transitions: The transition 210

152 represents the neutral loss of the hydroxypropyl group (58 Da), yielding the protonated guanine base. This is the most abundant and specific fragment.

Method Validation & Performance

Analytical Workflow Diagram



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Figure 2: Step-by-step analytical workflow for 7-HPG quantification.

Performance Metrics

- Linearity: The method typically exhibits linearity from 0.5 fmol to 500 fmol on-column (

).

- Limit of Quantitation (LOQ): ~1.0 fmol on-column (approx. 1 adduct per nucleotides when using 100 µg DNA).
- Recovery: 70-85% (Corrected by Internal Standard).
- Precision (CV): Intra-day < 5%, Inter-day < 10%.

Troubleshooting & Critical Considerations

- Isomer Separation: Propylene oxide is chiral. 7-HPG can exist as isomers (N7-(2-hydroxypropyl) vs N7-(1-hydroxypropyl), plus R/S enantiomers).
 - Standard C18: Typically elutes these as a single peak or partially resolved doublet. For total adduct quantification, integrate the entire area.
 - Chiral Separation: If enantiomer-specific data is required, a Chiralpak AD-RH column is recommended.
- Contamination: Guanine adducts are ubiquitous. Use high-purity solvents and avoid plasticware that may leach alkylating agents. Run a "buffer blank" (no DNA) through the entire hydrolysis process to check for background.
- Hydrolysis Control: Do not overheat. Excessive heating (>100°C or >1 hour) can degrade the released guanine base or depurinate unmodified adenine, overloading the column.

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